

# In-Depth Technical Guide to MA220607: A Dual-Targeting Antibacterial Agent

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## Compound of Interest

Compound Name: MA220607

Cat. No.: B12384807

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **MA220607**, a novel antibacterial agent. The information is intended for researchers, scientists, and professionals involved in drug development and discovery.

## Core Chemical and Physical Properties

**MA220607**, also identified by the catalog number HY-149734, is a solid substance with a molecular formula of C<sub>34</sub>H<sub>38</sub>IN and a molecular weight of 587.58 g/mol [1]. Key identification and physical properties are summarized in Table 1.

Property	Value	Reference
CAS Number	2922826-56-8	[1]
Molecular Formula	C34H38IN	[1]
Molecular Weight	587.58 g/mol	[1]
Appearance	Solid	[1]
Storage	-20°C, sealed, away from moisture	

Table 1: Chemical and Physical Properties of **MA220607**

## Mechanism of Action and Biological Activity

**MA220607** exhibits a dual-targeting mechanism of action, making it a promising candidate for combating bacterial infections. Its primary modes of action are the promotion of FtsZ protein polymerization and the disruption of bacterial membrane permeability. This dual action contributes to its broad-spectrum antibacterial activity and a low rate of induced resistance.

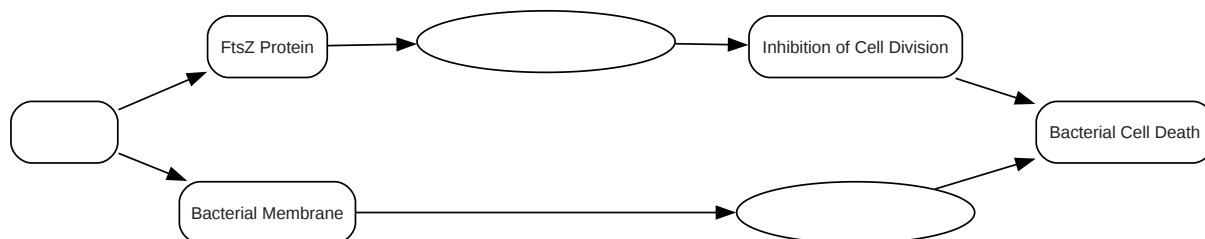
### FtsZ Polymerization

The filamenting temperature-sensitive mutant Z (FtsZ) protein is a crucial component of the bacterial cytoskeleton and plays a central role in cell division. By promoting the polymerization of FtsZ, **MA220607** interferes with the normal cell division process, ultimately leading to bacterial cell death.

### Bacterial Membrane Permeability

In addition to its effects on FtsZ, **MA220607** increases the permeability of bacterial membranes. This disruption of the membrane integrity leads to the leakage of essential intracellular components and contributes to the compound's bactericidal effects.

The logical relationship of **MA220607**'s dual mechanism of action is depicted in the following diagram:



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### MA220607 Dual-Targeting Mechanism

## Antibacterial Spectrum and Efficacy

**MA220607** demonstrates broad-spectrum activity against both Gram-positive and Gram-negative bacteria. The observed Minimum Inhibitory Concentrations (MICs) are summarized in Table 2.

Bacterial Type	MIC Range ( $\mu\text{g/mL}$ )
Gram-positive	0.062 - 2
Gram-negative	0.5 - 4

Table 2: Minimum Inhibitory Concentration (MIC) of **MA220607**

## Safety Profile

An important characteristic of **MA220607** is its low hemolytic toxicity, indicating a favorable safety profile for potential therapeutic applications.

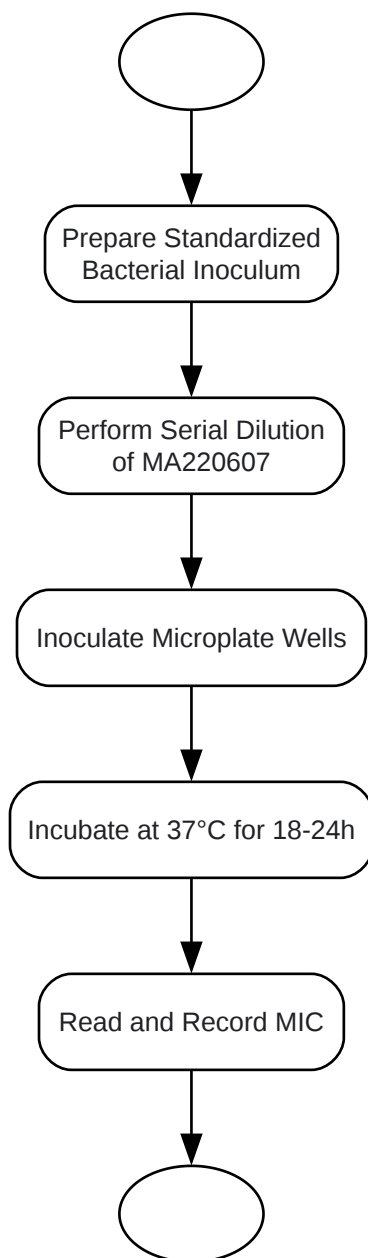
## Detailed Experimental Protocols

The following sections provide detailed methodologies for key experiments relevant to the characterization of **MA220607**.

## Minimum Inhibitory Concentration (MIC) Assay

The MIC, the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism, is a critical measure of antibacterial efficacy.

Workflow for MIC Determination:



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## References

- [1. FtsZ polymerization assays: simple protocols and considerations - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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